

# Stability of Fumonisin B2 in different organic solvents and storage conditions

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Compound of Interest		
Compound Name:	Fumonisin B2	
Cat. No.:	B1674185	Get Quote

# Technical Support Center: Fumonisin B2 Stability

This technical support center provides troubleshooting guidance and frequently asked questions regarding the stability of **Fumonisin B2** (FB2) in various organic solvents and under different storage conditions. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of their experimental results.

# Frequently Asked Questions (FAQs)

Q1: Which organic solvent is most suitable for preparing and storing **Fumonisin B2** stock solutions?

A1: For long-term stability, a solution of acetonitrile:water (1:1, v/v) is highly recommended for preparing **Fumonisin B2** reference solutions.[1][2] In contrast, methanol is not a suitable solvent for long-term storage as significant degradation of FB2 can occur.[1][2] Fumonisins are also soluble in ethanol but are insoluble in nonpolar solvents like acetone, chloroform, and hexane.[3]

Q2: How does storage temperature affect the stability of Fumonisin B2 in different solvents?

A2: Storage temperature is a critical factor for maintaining the stability of **Fumonisin B2**, especially in methanol.



- In Acetonitrile:Water (1:1): **Fumonisin B2** is quite stable in this solvent mixture at a range of temperatures. Studies have shown no significant loss when stored at -18°C, 4°C, and 25°C for up to 6 months.[1] Even at 40°C, it remains stable for at least 6 weeks.[1][2]
- In Methanol: **Fumonisin B2** shows significant degradation at temperatures above freezing. After 6 weeks of storage, the following decreases in concentration were observed:

-18°C: No losses observed.[1][2]

4°C: 5% decrease.[1][2]

25°C: 35% decrease.[1][2]

40°C: 60% decrease.[1][2]

Q3: I have been storing my **Fumonisin B2** standards in methanol at 4°C. Are they still viable?

A3: Based on stability studies, you can expect a decrease of approximately 5% in the concentration of **Fumonisin B2** after 6 weeks of storage in methanol at 4°C.[1][2] For quantitative applications, it is advisable to prepare fresh standards or use a standard that has been stored in acetonitrile:water (1:1) at -18°C. For qualitative purposes, the standard may still be usable, but with caution.

Q4: What is the effect of pH on the thermal stability of **Fumonisin B2** in aqueous solutions?

A4: The thermal stability of **Fumonisin B2** in an aqueous environment is influenced by pH, especially at elevated temperatures. Generally, FB2 is most stable at a neutral pH and least stable in acidic conditions.[4][5]

- At temperatures of 100°C and 125°C, no significant losses of FB2 were observed at pH 4, 7, and 10.[4]
- At 150°C for 60 minutes, the loss of FB2 ranged from 30% to 80%, with the greatest decomposition occurring at pH 4 and the least at pH 7.[4]
- At temperatures of 175°C and 200°C for 60 minutes, over 90% of FB2 was degraded, regardless of the pH.[4][5]



**Troubleshooting Guide** 

Issue	Possible Cause	Recommended Solution
Inconsistent analytical results for Fumonisin B2.	Degradation of stock or working solutions.	Verify the solvent used for stock solution preparation. If using methanol, check the storage temperature and duration. Prepare fresh standards in acetonitrile:water (1:1) and store at -18°C.
Low recovery of Fumonisin B2 during sample preparation.	Instability during processing steps involving high temperatures.	If your protocol involves heating steps in an aqueous medium, consider the pH of the solution. Buffering towards a neutral pH may improve stability.[4]
Unexpected peaks in chromatograms of stored standards.	Formation of degradation products.	In methanol, fumonisins can decompose over time, leading to the appearance of additional peaks. Analyze a freshly prepared standard to confirm. In aqueous solutions at high temperatures, hydrolysis products may form.[4]

# **Quantitative Data Summary**

Table 1: Stability of Fumonisin B2 in Organic Solvents After 6 Weeks of Storage



Storage Temperature	% Decrease in Acetonitrile:Water (1:1)	% Decrease in Methanol
-18°C	No significant loss	No losses observed
4°C	No significant loss	5%
25°C	No significant loss	35%
40°C	No significant loss	60%

Data sourced from studies on Fumonisin B1 and B2 stability.[1][2]

Table 2: Long-Term Stability of Fumonisin B2 in Acetonitrile:Water (1:1)

Storage Temperature	Storage Duration	% Decrease
-18°C	6 months	No significant loss
4°C	6 months	No significant loss
25°C	6 months	No significant loss

Data based on studies confirming the stability of fumonisins in acetonitrile:water (1:1).[1]

Table 3: Thermal Decomposition of Fumonisin B2 in an Aqueous System After 60 Minutes

Processing Temperature	% Loss at pH 4	% Loss at pH 7	% Loss at pH 10
100°C	No significant loss	No significant loss	No significant loss
125°C	No significant loss	No significant loss	No significant loss
150°C	~80%	~30%	Intermediate loss
175°C	>90%	>90%	>90%
200°C	>90%	>90%	>90%

Data adapted from a study on the thermal stability of FB2.[4]



## **Experimental Protocols**

Methodology for Fumonisin B2 Stability Study in Organic Solvents

This protocol is based on the methodology described in the referenced stability studies.[1][2]

- Preparation of Stock Solutions: **Fumonisin B2** standards are dissolved in either acetonitrile:water (1:1, v/v) or methanol to achieve a desired concentration.
- Storage Conditions: Aliquots of the stock solutions are stored in the dark at four different temperatures: -18°C, 4°C, 25°C, and 40°C.
- Sample Analysis: At specified time points (e.g., weekly for 6 weeks), samples are retrieved from each storage condition.
- Derivatization: The Fumonisin B2 in the samples is derivatized with o-phthaldialdehyde
   (OPA) to enable fluorescence detection.
- HPLC Analysis: The derivatized samples are analyzed by High-Performance Liquid Chromatography (HPLC) with a fluorescence detector.
- Quantification: The peak area of Fumonisin B2 is measured and compared to the initial (time zero) peak area to determine the percentage of degradation.

Methodology for Thermal Stability Study of Fumonisin B2 in an Aqueous System

This protocol is a summary of the methodology used to assess the thermal stability of FB2.[4]

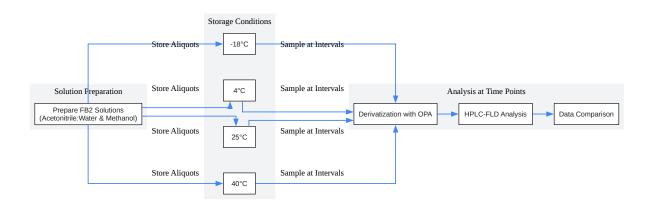
- Preparation of Buffered Solutions: **Fumonisin B2** is dissolved in aqueous buffer solutions at pH 4, 7, and 10.
- Thermal Processing: The solutions are heated in a pressurized vessel to temperatures of 100°C, 125°C, 150°C, 175°C, and 200°C.
- Time-Course Sampling: Aliquots of the reaction mixture are collected at 10-minute intervals for 60 minutes once the target temperature is reached.



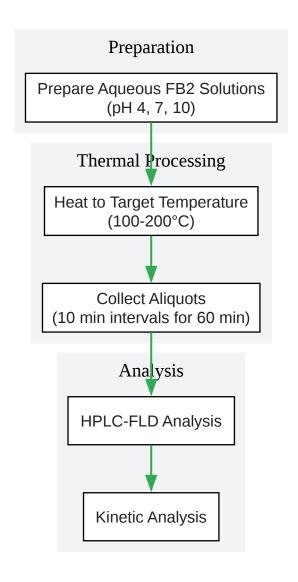
- HPLC Analysis: The collected samples are analyzed for **Fumonisin B2** levels using HPLC with fluorescence detection after derivatization with OPA.
- Kinetic Analysis: The rate of decomposition of **Fumonisin B2** is determined by plotting the concentration against time for each temperature and pH condition.

### **Visualizations**









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# References

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